

An In-depth Technical Guide to Ethyl Gentisate (Ethyl 2,5-dihydroxybenzoate)

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Compound of Interest

Compound Name: Ethyl gentisate

Cat. No.: B162907

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This guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **ethyl gentisate**, more formally known as ethyl 2,5-dihydroxybenzoate. It includes a detailed experimental protocol for its synthesis, a summary of its potential biological activities, and a plausible signaling pathway illustrating its antioxidant and anti-inflammatory mechanisms.

Molecular Structure and Formula

Ethyl gentisate is the ethyl ester of gentisic acid (2,5-dihydroxybenzoic acid). The esterification occurs at the carboxylic acid group, resulting in the chemical formula $C_9H_{10}O_4$.

IUPAC Name: ethyl 2,5-dihydroxybenzoate[1] Synonyms: **Ethyl gentisate**, Gentisic acid ethyl ester, 2,5-Dihydroxybenzoic acid ethyl ester[1] CAS Number: 3943-91-7[1] Molecular Formula: $C_9H_{10}O_4$ [1]

The molecular structure consists of a benzene ring substituted with two hydroxyl (-OH) groups at positions 2 and 5, and an ethyl ester group (-COOCH₂CH₃) at position 1.

Molecular Structure of **Ethyl Gentisate**

Caption: 2D structure of the **ethyl gentisate** molecule.

Physicochemical Data

The following table summarizes the key quantitative data for ethyl 2,5-dihydroxybenzoate.

Property	Value	Reference
Molecular Weight	182.17 g/mol	[1]
Appearance	Solid	
Melting Point	77-81 °C	
Assay	97%	
InChI	1S/C9H10O4/c1-2-13-9(12)7-5-6(10)3-4-8(7)11/h3-5,10-11H,2H2,1H3	[1]
InChIKey	GCUPAENRSCPHBM-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)c1cc(O)ccc1O	

Experimental Protocol: Synthesis of Ethyl Gentisate

The most common method for synthesizing **ethyl gentisate** is the Fischer-Speier esterification of gentisic acid with ethanol using an acid catalyst. The following protocol is adapted from a similar procedure for a related compound and is a standard method for this type of transformation.[2][3]

Materials:

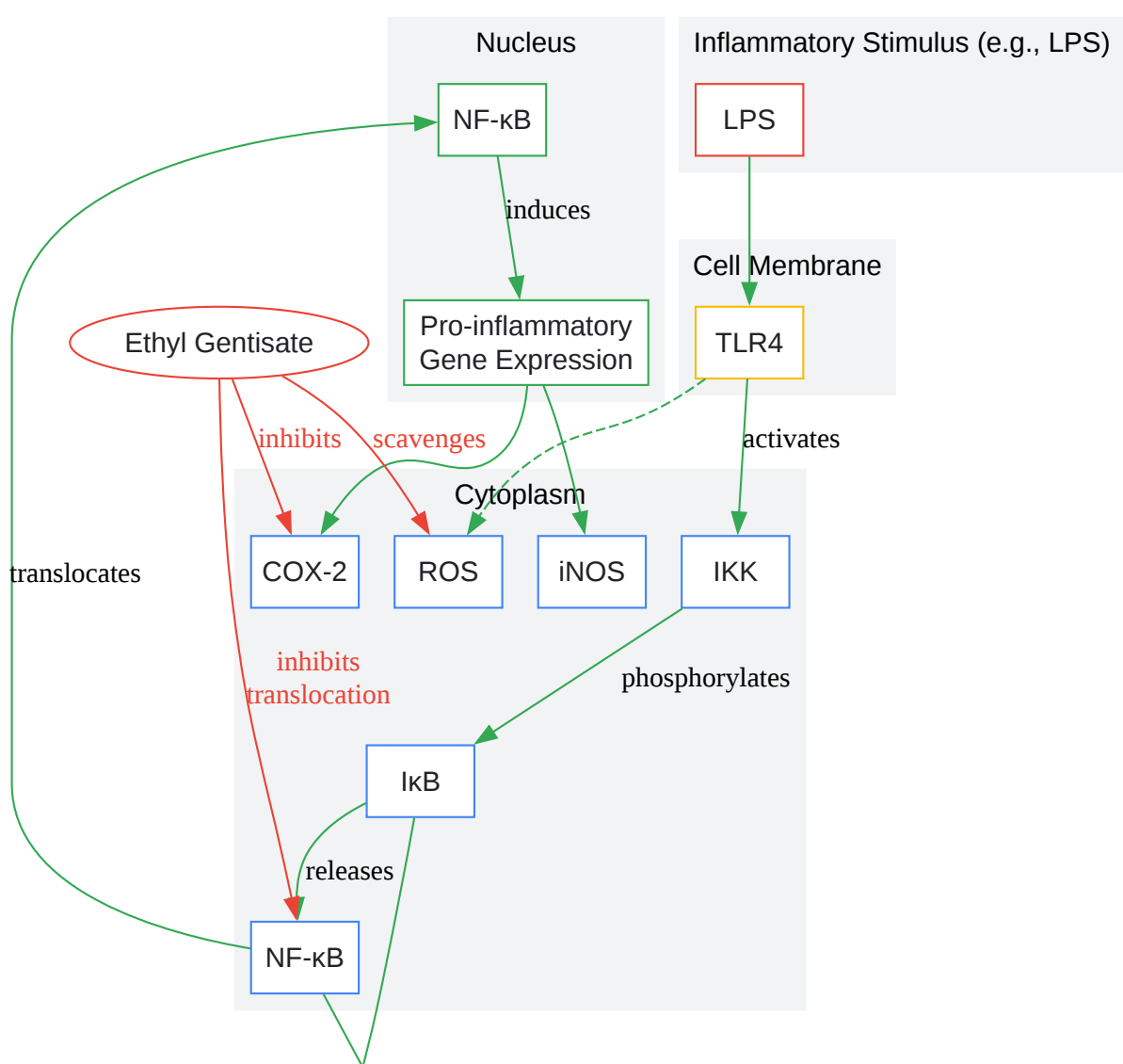
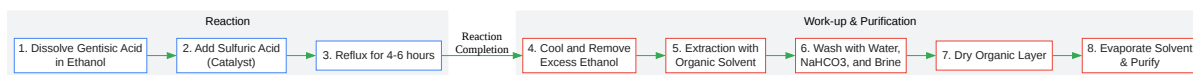
- Gentisic acid (2,5-dihydroxybenzoic acid)
- Absolute ethanol (reagent grade)
- Concentrated sulfuric acid (H₂SO₄)
- Sodium bicarbonate (NaHCO₃), 5% aqueous solution

- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Diethyl ether or ethyl acetate
- Deionized water
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve gentisic acid in a large excess of absolute ethanol (e.g., for 10 mmol of gentisic acid, use 50-100 mL of ethanol).
- **Catalyst Addition:** While stirring the solution, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.5 mL for a 10 mmol scale reaction) dropwise.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Let the reaction proceed for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in diethyl ether or ethyl acetate and transfer it to a separatory funnel.

- Washing: Wash the organic layer sequentially with deionized water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and remove any unreacted gentisic acid), and finally with brine (saturated NaCl solution).
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter off the drying agent and evaporate the solvent under reduced pressure to yield the crude **ethyl gentisate**. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes).



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References

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- 2. benchchem.com [benchchem.com]
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